Introduction: The Piperidine Scaffold at the Synaptic Frontier

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Compound of Interest

Compound Name:	*4-(4-Methoxybenzoyl)piperidine hydrochloride*
CAS No.:	*25519-82-8*
Cat. No.:	*B1302440*

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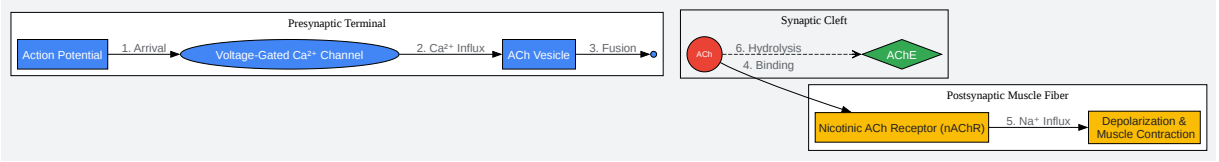
The piperidine ring, a simple six-membered nitrogen-containing heterocycle, represents one of the most prolific scaffolds in modern medicinal chemistry.[1][2] Its structural rigidity, basic nitrogen atom, and synthetic tractability have made it a cornerstone in the design of compounds that interact with the nervous system.[3] Nowhere is its impact more profound than at the neuromuscular junction (NMJ), the critical synapse where motor neurons command skeletal muscle fibers.[4] Piperidine derivatives are central to a class of drugs that modulate neuromuscular transmission, primarily as neuromuscular blocking agents (NMBAs) essential for modern anesthesia and surgery.[5]

This guide provides a comprehensive exploration of the multifaceted role of piperidine derivatives at the NMJ. We will dissect their mechanisms of action, delve into the nuanced structure-activity relationships that govern their potency and safety, and outline the state-of-the-art experimental methodologies used to characterize their effects. This document is intended for researchers, scientists, and drug development professionals seeking to understand and innovate within this critical area of pharmacology.

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The Neuromuscular Junction: A Primer on Cholinergic Signaling

To appreciate the function of piperidine derivatives, one must first understand their target. The NMJ is a highly specialized synapse designed for rapid and reliable signal transmission.[4] The process is initiated when an action potential arrives at the presynaptic motor neuron terminal, triggering the release of the neurotransmitter acetylcholine (ACh) into the synaptic cleft.[6] ACh diffuses across the cleft and binds to nicotinic acetylcholine receptors (nAChRs) densely clustered on the postsynaptic muscle membrane (the motor end-plate).[7][8] This binding opens the nAChR ion channel, leading to an influx of sodium ions, depolarization of the end-plate, and the generation of a muscle action potential that culminates in contraction.[7] The signal is terminated by the enzyme acetylcholinesterase (AChE), which rapidly hydrolyzes ACh.[5]



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Caption: The signaling cascade at the neuromuscular junction.

Competitive Antagonism: The Aminosteroid Neuromuscular Blockers

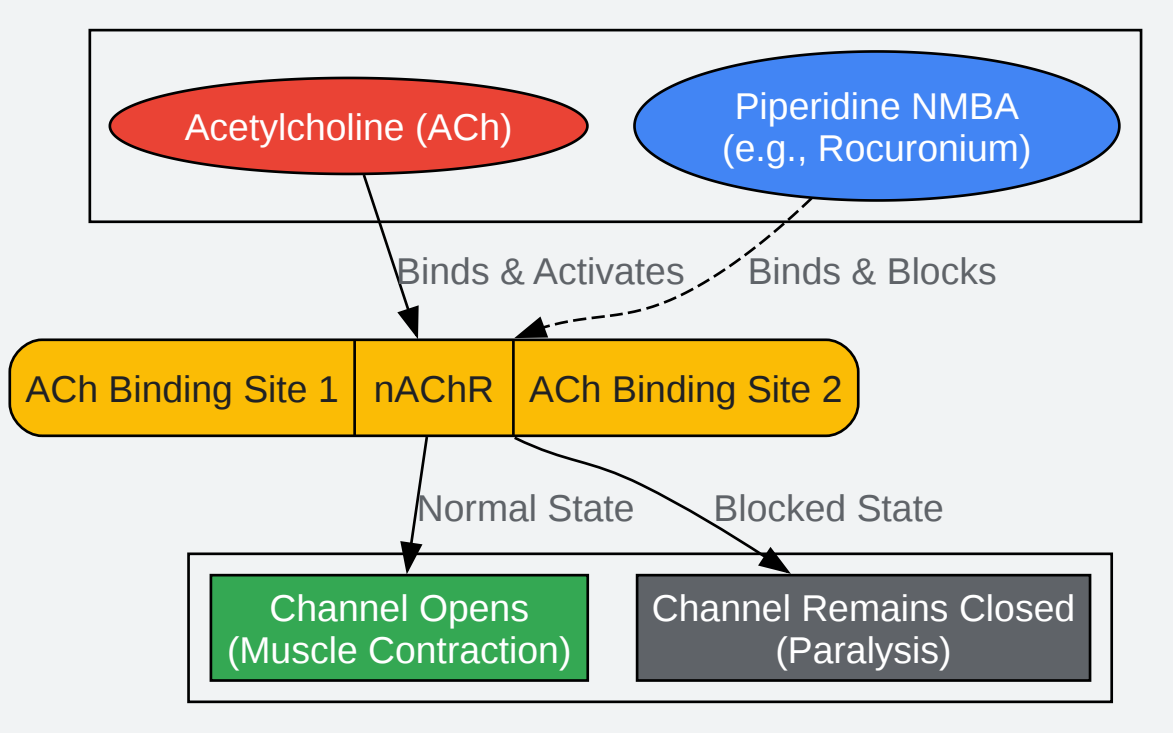
The most clinically significant piperidine derivatives in neuromuscular pharmacology are the aminosteroid non-depolarizing NMBAs.[9] Compounds like pancuronium, vecuronium, and

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rocuronium utilize a rigid steroid nucleus as a scaffold, with one or more piperidine rings incorporated into their structure.[7]

Mechanism of Action

These agents act as competitive antagonists at the postsynaptic nAChRs.[5][9] Their structure, which includes positively charged quaternary ammonium groups, allows them to bind to the same recognition sites on the α-subunits of the nAChR as acetylcholine.[7][10] However, unlike ACh, they do not activate the receptor. By occupying the binding sites, they physically prevent ACh from binding, thereby inhibiting depolarization of the motor end-plate and causing flaccid paralysis.[5][11] Neuromuscular blockade typically begins when 70-80% of the receptors are occupied by the antagonist.[5]



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Caption: Competitive antagonism by piperidine NMBAs at the nAChR.

Structure-Activity Relationship (SAR)

The efficacy and safety profile of aminosteroid NMBAs are dictated by their chemical structure.

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- Quaternary Groups: All NMBAs are quaternary ammonium compounds, structurally related to ACh.[10] Bisquaternary agents (two quaternary nitrogens), like pancuronium, are generally more potent than monoquaternary agents (one quaternary and one tertiary nitrogen), like vecuronium and rocuronium.[9][10] The positively charged nitrogen is crucial for attraction to the anionic sites on the nAChR α-subunits.[10]

- Steroid Nucleus: The androstane steroid backbone acts as a rigid spacer, ensuring the correct distance between the charged groups for optimal receptor binding.

- Piperidine Ring: In vecuronium and pancuronium, the piperidine ring at the 2-position is quaternized and contributes to the binding affinity.[7] Rocuronium's structure lacks the acetyl ester found in pancuronium and vecuronium, a modification that contributes to its faster onset of action.[7]

Pharmacodynamic Comparison

The subtle structural differences between these agents lead to distinct clinical profiles. Rocuronium is noted for its rapid onset of action, while vecuronium has minimal cardiovascular side effects.[12]

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Agent	Chemical Class	Onset of Action (Intubating Dose)	Clinical Duration	Primary Metabolism/ Elimination	Key Feature
Rocuronium	Monoquaternary Aminosteroid	60-90 seconds[10]	20-35 minutes[9]	Primarily biliary excretion, minimal metabolism[9]	Rapid onset
Vecuronium	Monoquaternary Aminosteroid	2-3 minutes	20-35 minutes[9]	Hepatic metabolism and biliary/renal excretion[9] [13]	Cardiovascular stability[12]
Pancuronium	Bisquaternary Aminosteroid	3-5 minutes	>35 minutes[9]	Hepatic metabolism and significant renal excretion[5] [9]	Long-acting, vagolytic (tachycardia) [5]

Modulating the Signal: Piperidine-Based Cholinesterase Inhibitors

While not used as primary NMBAs, the piperidine scaffold is a common feature in potent inhibitors of acetylcholinesterase (AChE).[14] By inhibiting AChE, these compounds increase the concentration and residence time of ACh in the synaptic cleft.[5] This action can overcome the competitive blockade by non-depolarizing NMBAs, making them effective reversal agents.[15]

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Furthermore, research into treatments for conditions like Alzheimer's disease has led to the development of highly potent and selective piperidine-based AChE inhibitors.[16][17][18][19] For instance, 1-benzyl-4-[2-(N-[4'-(benzylsulfonyl) benzoyl]-N-methylamino]ethyl]piperidine was found to be one of the most potent AChE inhibitors, with an IC50 of 0.56 nM and an 18,000-fold greater affinity for AChE over butyrylcholinesterase (BuChE).[17] This highlights the versatility of the piperidine scaffold in designing molecules that finely tune cholinergic transmission.

Compound Class	Example	Target	IC_{50}	Reference
Benzylpiperidine Derivatives	Compound 21	AChE	0.56 nM	[17]
Piperidine Alkaloid Analogues	Compound 7	AChE	7.32 µM	[16]
Benzylpiperidine Carboxamides	Compound 28	AChE	0.41 µM	[19]

Alternative Mechanisms of Action

Piperidine derivatives can influence neuromuscular transmission through mechanisms other than direct competitive antagonism at the ACh binding site.

- Non-Competitive Blockade: Certain piperidine alkaloids found in fire ant venom demonstrate a different mode of action. They irreversibly decrease the sensitivity of the end-plate to ACh without competing for the same binding site as traditional blockers like d-tubocurarine.[20] Evidence suggests these compounds may interfere with the ion channel pore itself or the coupling mechanism between receptor binding and channel opening.[20]

- Negative Allosteric Modulation: Some N-benzylpiperidine derivatives have been shown to act as non-competitive antagonists of α7 nAChRs, suggesting they behave as negative allosteric modulators.[21] They bind to a site on the receptor distinct from the ACh binding site, inducing a conformational change that reduces the receptor's activity.[21]

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Methodologies for Evaluating Neuromuscular Transmission

Assessing the impact of piperidine derivatives on the NMJ requires a suite of specialized experimental techniques, from in vitro preparations to in vivo electrophysiology.

In Vitro Models

In vitro models provide a controlled environment to dissect the specific actions of a compound at the cellular and tissue level.[22]

- Isolated Nerve-Muscle Preparations: Classic pharmacology relies on preparations like the frog sartorius or rodent phrenic nerve-diaphragm.[20] These allow for direct nerve stimulation and recording of muscle contractile force or postsynaptic potentials.

- Cell Co-Culture Systems: Modern approaches use co-cultures of motor neurons and skeletal muscle cells, often derived from human induced pluripotent stem cells (hiPSCs).[4][23][24] These systems allow for the study of human-specific NMJ formation, function, and pathology.[4][25]

Electrophysiological Assessment

Electrophysiology is the gold standard for quantifying synaptic activity at the NMJ.[6][26][27]

- Intracellular Recording: Using sharp microelectrodes to impale a muscle fiber near the end-plate allows for the recording of spontaneous miniature end-plate potentials (MEPPs), which represent the postsynaptic response to a single quantum (vesicle) of ACh, and evoked end-plate potentials (EPPs), which are the response to nerve stimulation.[20][28] Non-depolarizing piperidine blockers cause a dose-dependent reduction in the amplitude of MEPPs and EPPs.[20]

- Repetitive Nerve Stimulation (RNS): This clinical technique involves stimulating a motor nerve repeatedly and recording the compound muscle action potential (CMAP). In the presence of a non-depolarizing blocker, a characteristic "fade" (a progressive decrease in CMAP amplitude) is observed.[6][26]

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- Single-Fiber Electromyography (SFEMG): A highly sensitive technique that measures "jitter," the variability in the time it takes for a nerve impulse to be transmitted across the NMJ to the muscle fiber.[6][26] Jitter is significantly increased by neuromuscular blocking agents.

Protocol: Electrophysiological Recording from an Isolated Nerve-Muscle Preparation

This protocol outlines the fundamental steps for assessing a compound's effect on neuromuscular transmission in vitro.

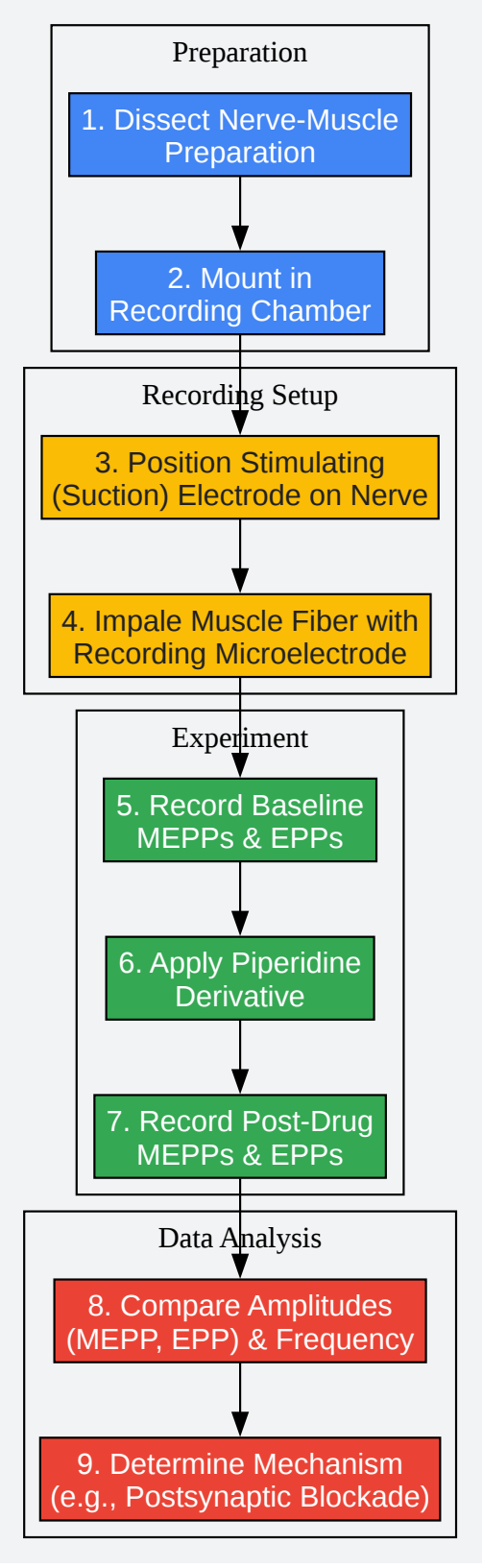
- Preparation Dissection:
  - Isolate a nerve-muscle preparation (e.g., mouse lumbrical muscle with its associated plantar nerve) in oxygenated Ringer's solution.[28]
  - Pin the preparation in a recording chamber, ensuring the muscle is slightly stretched.
- Electrode Placement:
  - Draw the nerve into a suction electrode for stimulation.[28][29]
  - Under high magnification, carefully impale a muscle fiber near the end-plate region with a sharp glass microelectrode (filled with 3M KCl) to record the membrane potential.[28][29] A stable resting potential of -70 to -80 mV should be achieved.[28]
- Baseline Recording:
  - Record spontaneous MEPPs for a baseline period (e.g., 3 minutes) to determine their frequency and amplitude.[29]
  - Apply single, supramaximal stimuli to the nerve via the suction electrode to evoke EPPs and record their amplitude. (Note: To record EPPs without triggering a muscle action potential, the preparation is often treated with a low concentration of a blocker like μ-conotoxin or a higher Mg^{2+}/lower Ca^{2+} Ringer's solution).[28]
- Compound Application:

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- Replace the bathing solution with one containing the piperidine derivative at the desired concentration.
- Allow for an equilibration period.

- Post-Compound Recording:
  - Repeat the MEPP and EPP recordings.
  - Analyze the data to determine the compound's effect on quantal size (MEPP amplitude) and neurotransmitter release (EPP amplitude and quantal content). A competitive antagonist will reduce MEPP and EPP amplitude without affecting quantal content.

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Caption: Workflow for electrophysiological assessment of NMBAs.

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Future Directions and Conclusion

The piperidine scaffold continues to be a fertile ground for innovation in neuromuscular pharmacology. Future research is focused on developing novel NMBAs with even faster onsets, shorter durations of action, and cleaner safety profiles, minimizing cardiovascular or histaminergic side effects. There is also significant interest in designing piperidine derivatives that can selectively target specific nAChR subtypes, which could lead to new therapies for neuromuscular diseases like myasthenia gravis or certain congenital myasthenic syndromes. [21][30]

In conclusion, piperidine derivatives are indispensable tools in both the clinic and the laboratory. As competitive antagonists, they provide essential muscle relaxation for surgical procedures. As a versatile chemical scaffold, they enable the development of potent cholinesterase inhibitors and novel molecular probes to explore the complex function of the neuromuscular junction. A thorough understanding of their structure, mechanism, and the methodologies used to evaluate them is crucial for any scientist working to modulate the intricate process of neuromuscular transmission.

References

- Albuquerque, E. X., & Oliveira, A. C. (1979). Characterization of neuromuscular blocking action of piperidine derivatives. PubMed. [Link]
- Maddineni, V. R., Mirakhur, R. K., & McCoy, E. P. (1994). A comparison of rocuronium and vecuronium: the pharmacodynamic, cardiovascular and intra-ocular effects. PubMed. [Link]
- Viegas, C., Jr., Bolzani, V. S., Barreiro, E. J., & Rocha, M. S. (2005). New selective acetylcholinesterase inhibitors designed from natural piperidine alkaloids. PubMed. [Link]
- Arias, H. R., Targowska-Duda, K. M., & Kaczor, A. A. (2017). Methylpiperidinium Iodides as Novel Antagonists for α7 Nicotinic Acetylcholine Receptors. Frontiers in Pharmacology. [Link]
- Yamanashi, Y., et al. (1996). Novel piperidine derivatives. Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)ethyl]piperidine derivatives. PubMed. [Link]

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- Li, Y., et al. (2024). Application of Electrophysiological Techniques in Assessing of Neuromuscular Junction-Related Disorders. PubMed. [Link]
- Bautista-Aguilera, Ó. M., et al. (2016). N-Benzylpiperidine Derivatives as α7 Nicotinic Receptor Antagonists. ACS Chemical Neuroscience. [Link]
- Appiah-Ankam, J., & Hunter, J. M. (2004). Pharmacology of neuromuscular blocking drugs. BJA Education. [Link]
- Mo, J., et al. (2020). Design, synthesis, in vitro and in vivo evaluation of benzylpiperidine-linked 1,3-dimethylbenzimidazolinones as cholinesterase inhibitors against Alzheimer's disease. PubMed. [Link]
- Deranged Physiology. (2024). Pharmacology of neuromuscular blocking drugs. Deranged Physiology. [Link]
- Kruger, H. G., et al. (2019). Novel N-benzylpiperidine carboxamide derivatives as potential cholinesterase inhibitors for the treatment of Alzheimer's disease. PubMed. [Link]
- Badu-Mensah, A., et al. (2021). Neuromuscular Development and Disease: Learning From in vitro and in vivo Models. Frontiers in Bioengineering and Biotechnology. [Link]
- Yurttaş, L., et al. (2022). N-Substituted piperidine-3-carbohydrazide-hydrazones against Alzheimer's disease: Synthesis and evaluation of cholinesterase, beta-amyloid inhibitory activity, and antioxidant capacity. PubMed. [Link]
- Fatturi, A. L., & Nascimento, O. J. (2023). Electrophysiological evaluation of the neuromuscular junction: a brief review. PMC - NIH. [Link]
- Wang, X., & Zhai, D. (2017). Electrophysiological Characterization of Neuromuscular Synaptic Dysfunction in Mice. PMC. [Link]
- Wikipedia. (n.d.). Piperazine. Wikipedia. [Link]
- Bakhtina, A. V., & Bakhtin, M. A. (2022). Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. PMC - PubMed Central. [Link]

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- Kitz, R. J., Karis, J. H., & Ginsburg, S. (1969). A study in vitro of new short-acting, non-depolarizing neuromuscular blocking agents. Biochemical Pharmacology. [Link]
- JoVE. (2023). Electrophysiological Methods for Recording Synaptic Potentials from the NMJ of Drosophila Larvae. YouTube. [Link]
- Wang, T., et al. (2016). Discovery, synthesis, biological evaluation and structure-based optimization of novel piperidine derivatives as acetylcholine-binding protein ligands. PubMed. [Link]
- WikiAnesthesia. (2023). Vecuronium. WikiAnesthesia. [Link]
- Center for Implantable Devices. (n.d.). Long-Term in-Vivo Monitoring of Neuromuscular Performance in Mice. Center for Implantable Devices. [Link]
- Richmond, J. (2006). Electrophysiological recordings from the neuromuscular junction of C. elegans. NCBI. [Link]
- Poitelon, Y., & Ko, C. P. (2025). From in vivo models to in vitro bioengineered neuromuscular junctions for the study of Charcot-Marie-Tooth disease. PMC - PubMed Central. [Link]
- Andersen, K., et al. (2006). Novel piperdine derivatives and their use as monoamine neurotransmitter re-uptake inhibitors.
- Badu-Mensah, A., et al. (2021). Neuromuscular Development and Disease: Learning From in vitro and in vivo Models. Frontiers. [Link]
- Flood, P. (2020). Pharmacology of Neuromuscular Blocking Drugs. Anesthesia Key. [Link]
- Wright, P. M., Caldwell, J. E., & Miller, R. D. (1994). The haemodynamic effects of rocuronium and vecuronium are different under balanced anaesthesia. PubMed. [Link]
- Grijalvo, S., et al. (2019). In vitro models of neuromuscular junctions and their potential for novel drug discovery and development. NIH. [Link]
- Issabayeva, G., et al. (2025). Structure—Activity Relationship of Local Anesthetics Based on Alkynylpiperidine Derivatives. ResearchGate. [Link]

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- Kim, J., & Lee, S. (2022). Advancements in 2D and 3D In Vitro Models for Studying Neuromuscular Diseases. MDPI. [Link]
- ResearchGate. (n.d.). Structure–activity relationship of piperidine derivatives with anticancer activity. ResearchGate. [Link]
- Anaesthesia UK. (n.d.). Pharmacology of Neuromuscular Blocking Drugs and Anticholinesterases. Anaesthesia UK. [Link]
- Pirc, K., & Mars, T. (2021). In Vitro Innervation as an Experimental Model to Study the Expression and Functions of Acetylcholinesterase and Agrin in Human Skeletal Muscle. MDPI. [Link]
- Singh, M. P., et al. (2010). Neuromuscular Blocking Agents (NMBAs): An Overview. SciSpace. [Link]
- IJNRD. (2023). Piperidine Unveiled: A Comprehensive Exploration of Structure, Applications, and Pharmacological Significance. International Journal of Novel Research and Development. [Link]
- Thangaswamy, C. R., & Rewari, V. (2012). Reversal agents in anaesthesia and critical care. PMC - PubMed Central. [Link]
- Pharmacology Series. (2020). NEUROMUSCULAR BLOCKADE REVERSAL AGENTS-PHARMACOLOGY SERIES. YouTube. [Link]
- Bowman, W. C. (2006). Neuromuscular block. PMC - PubMed Central. [Link]
- Haerter, F., et al. (2017). Reversing neuromuscular blockade: inhibitors of the acetylcholinesterase versus the encapsulating agents sugammadex and calabadion. PubMed. [Link]
- American Society of Health-System Pharmacists. (2018). Neuromuscular Blockade and Reversal: An Overview of Key Concepts. ASHP. [Link]

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Sources

- 1. ijnrd.org [ijnrd.org]
- 2. benchchem.com [benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. Neuromuscular Development and Disease: Learning From in vitro and in vivo Models | Semantic Scholar [semanticscholar.org]
- 5. resources.wfsahq.org [resources.wfsahq.org]
- 6. Electrophysiological evaluation of the neuromuscular junction: a brief review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Pharmacology of Neuromuscular Blocking Drugs | Anesthesia Key [aneskey.com]
- 8. Neuromuscular block - PMC [pmc.ncbi.nlm.nih.gov]
- 9. derangedphysiology.com [derangedphysiology.com]
- 10. academic.oup.com [academic.oup.com]
- 11. scispace.com [scispace.com]
- 12. A comparison of rocuronium and vecuronium: the pharmacodynamic, cardiovascular and intra-ocular effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Vecuronium - WikiAnesthesia [wikianesthesia.org]
- 14. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Reversal agents in anaesthesia and critical care - PMC [pmc.ncbi.nlm.nih.gov]
- 16. New selective acetylcholinesterase inhibitors designed from natural piperidine alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Novel piperidine derivatives. Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)ethyl]piperidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 18. Design, synthesis, in vitro and in vivo evaluation of benzylpiperidine-linked 1,3-dimethylbenzimidazolinones as cholinesterase inhibitors against Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Novel N-benzylpiperidine carboxamide derivatives as potential cholinesterase inhibitors for the treatment of Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Characterization of neuromuscular blocking action of piperidine derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. pubs.acs.org [pubs.acs.org]
- 22. In vitro models of neuromuscular junctions and their potential for novel drug discovery and development - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Frontiers | Neuromuscular Development and Disease: Learning From in vitro and in vivo Models [frontiersin.org]
- 24. mdpi.com [mdpi.com]
- 25. From in vivo models to in vitro bioengineered neuromuscular junctions for the study of Charcot-Marie-Tooth disease - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Application of Electrophysiological Techniques in Assessing of Neuromuscular Junction-Related Disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Electrophysiological recordings from the neuromuscular junction of C. elegans - WormBook - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 28. Electrophysiological Characterization of Neuromuscular Synaptic Dysfunction in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 29. m.youtube.com [m.youtube.com]
- 30. Frontiers | Methylpiperidinium Iodides as Novel Antagonists for α7 Nicotinic Acetylcholine Receptors [frontiersin.org]

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